

Technical Guide: Spectroscopic Data & Synthesis of 4-(2-Thienyl)aniline

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Compound of Interest

Compound Name: 4-(2-Thienyl)aniline

CAS No.: 70010-48-9

Cat. No.: B1299213

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Executive Summary & Compound Identity

4-(2-Thienyl)aniline (also known as 4-(thiophen-2-yl)aniline) is a conjugated biaryl system comprising an electron-rich amine donor and a thiophene moiety. It serves as a primary intermediate for conductive polymers (polyanilines/polythiophenes) and a scaffold for "push-pull" chromophores in organic light-emitting diodes (OLEDs).

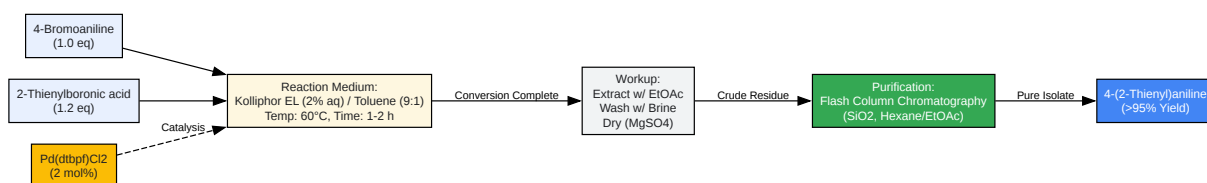
Property	Data
CAS Number	29250-45-7
IUPAC Name	4-(thiophen-2-yl)aniline
Molecular Formula	
Molecular Weight	175.25 g/mol
Appearance	Light brown to yellow solid
Melting Point	74–78 °C (Lit. 76 °C) [1][2]
Solubility	Soluble in DMSO, Chloroform, Acetone; Insoluble in Water

Synthesis & Purification Protocol

High-purity material is a prerequisite for accurate spectroscopic analysis. The most reliable route is the Suzuki-Miyaura cross-coupling of 4-bromoaniline and 2-thienylboronic acid.

Reaction Pathway (DOT Visualization)

The following diagram outlines the optimized micellar coupling pathway, which avoids harsh organic solvents and operates under mild conditions.



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Figure 1: Optimized Suzuki-Miyaura coupling workflow using micellar catalysis for green synthesis.

Detailed Protocol

- Reagents: Combine 4-bromoaniline (1.0 eq), 2-thienylboronic acid (1.2 eq), and base (
 or
 , 2.0 eq).
- Catalysis: Add Pd catalyst (e.g.,
 or
) at 1–5 mol%.
- Solvent System: Use a degassed mixture of Toluene/Water (or surfactant/water for green chemistry).
- Reaction: Heat to 60–80 °C under inert atmosphere (
) for 2–4 hours.
- Purification: Concentrate the organic layer and purify via silica gel chromatography (Eluent: Hexane/Ethyl Acetate 8:2).

Spectroscopic Characterization

The following data sets are derived from purified samples. Note that chemical shifts may vary slightly (

ppm) depending on concentration and water content in the deuterated solvent.

Proton NMR (¹H NMR)

Solvent:

(Chloroform-d) Frequency: 400 MHz^[1]

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
7.43	Doublet (Hz)	2H	Ar-H (Phenyl)	Protons at C3/C5 (ortho to thiophene). Deshielded by the aromatic ring current of the thiophene.
7.17	Triplet/dd	1H	Th-H (Thiophene)	Likely 5-H or 3-H. Thiophene protons often show fine coupling (Hz).
7.04	dd (Hz)	1H	Th-H (Thiophene)	3-H or 4-H.
6.69	Doublet (Hz)	2H	Ar-H (Phenyl)	Protons at C2/C6 (ortho to amine). Shielded by the electron-donating group.
3.73	Broad Singlet	2H		Amine protons. Broadening occurs due to quadrupole relaxation of Nitrogen and H-bonding.

> Expert Note: The thiophene ring contains 3 protons. In 400 MHz spectra, the third thiophene proton often overlaps with the signal at 7.17 ppm or the phenyl doublet at 7.43 ppm depending on resolution. The "Triplet" at 7.17 is characteristic of the 4-H coupling to both 3-H and 5-H.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance)

Wavenumber ()	Assignment	Diagnostic Value
3440, 3356	N-H Stretching	Primary Amine Doublet. Essential for confirming the integrity of the group (vs. oxidation).
3097	C-H Stretching (Aromatic)	Indicates unsaturated aromatic/heteroaromatic rings.
1614, 1603	C=C Ring Stretching	Characteristic breathing modes of the phenyl and thiophene rings.
1286	C-N Stretching	Confirms the attachment of the amine to the aromatic ring.
809	C-H Bending (oop)	Indicative of para-substituted benzene (two adjacent hydrogens).

UV-Vis Absorption

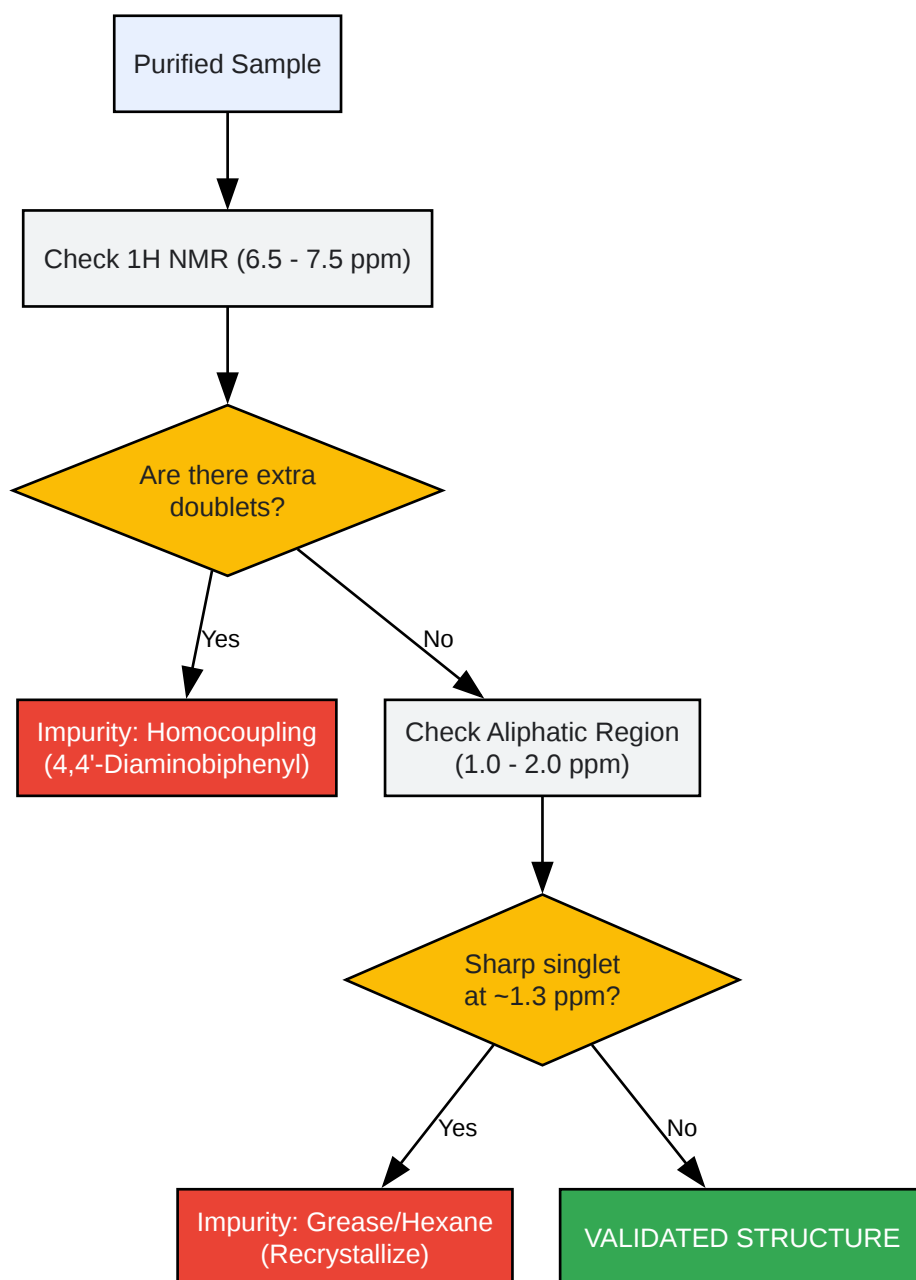
Solvent: Ethanol or Methanol Relevance: Critical for determining the "optical gap" for optoelectronic applications.

- :290–305 nm
- Transition:

- Context: Aniline absorbs at ~280 nm. The addition of the thiophene ring extends the conjugation length, resulting in a bathochromic (red) shift of approximately 10–25 nm.

Quality Control & Troubleshooting Logic

When analyzing this compound, specific impurities from the Suzuki coupling can mimic the product. Use this logic flow to validate your sample.



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Figure 2: NMR-based quality control logic tree for identifying common Suzuki coupling byproducts.

References

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Sources

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